

3-Bromo-4-fluorobenzyl alcohol molecular weight and formula

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Compound of Interest

Compound Name: *3-Bromo-4-fluorobenzyl alcohol*

Cat. No.: B1333232

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An In-Depth Technical Guide to **3-Bromo-4-fluorobenzyl Alcohol**

For researchers, scientists, and professionals in drug development, **3-Bromo-4-fluorobenzyl alcohol** is a key building block in the synthesis of complex organic molecules. Its halogenated phenyl ring structure makes it a versatile reagent for creating novel compounds with specific biological activities, particularly in the development of pharmaceuticals and agrochemicals.[\[1\]](#) This technical guide provides a detailed overview of its fundamental properties.

Core Molecular Data

The essential molecular information for **3-Bromo-4-fluorobenzyl alcohol** is summarized in the table below.

Identifier	Value	Source
Molecular Formula	C7H6BrFO	[1] [2] [3]
Molecular Weight	205.03 g/mol	[1]
CAS Number	77771-03-0	[1] [2] [3]

Physicochemical Properties

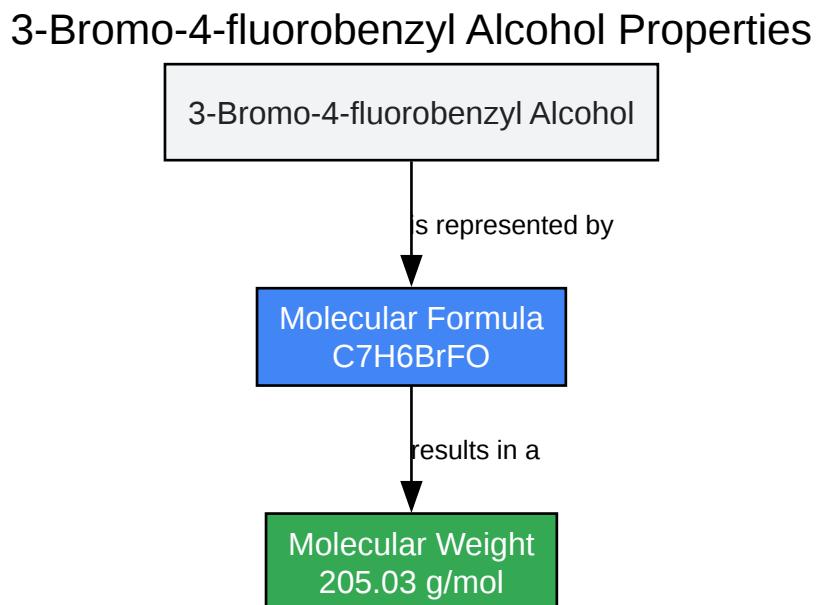
A summary of the key physicochemical properties of **3-Bromo-4-fluorobenzyl alcohol** is provided below. These characteristics are vital for its application in various experimental

settings.

Property	Value
Appearance	Colorless to light orange to yellow clear liquid
Density	1.67 g/mL
Boiling Point	90 °C @ 0.2 mmHg
Refractive Index	n _{20D} 1.56
Purity	≥ 98% (GC)

Logical Relationship of Core Properties

The following diagram illustrates the relationship between the compound's name, its chemical formula, and its molecular weight.



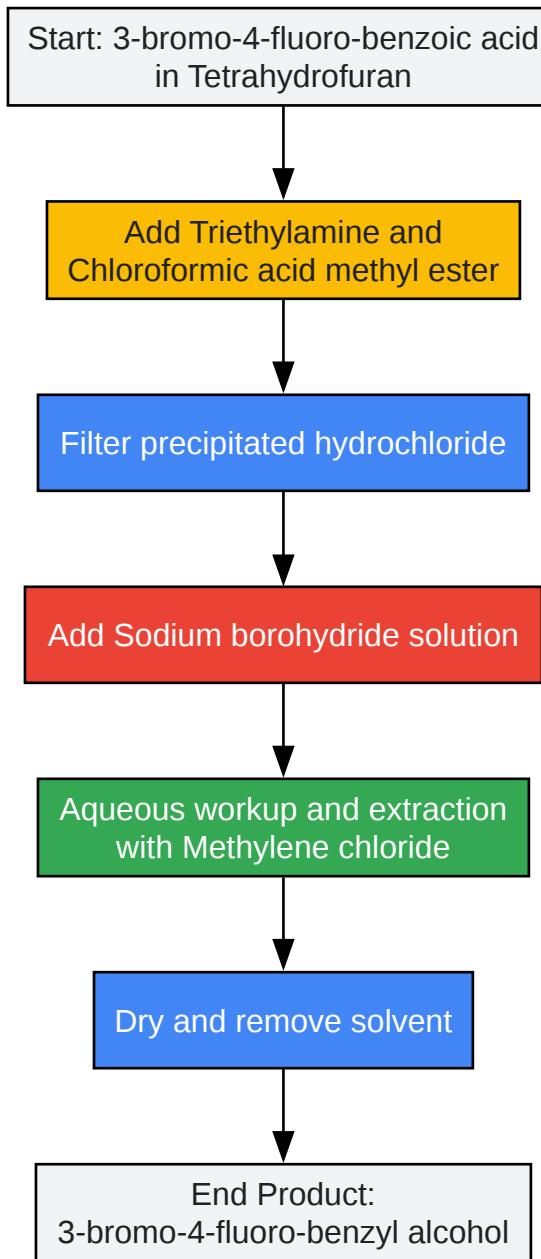
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Core Properties of 3-Bromo-4-fluorobenzyl Alcohol

Experimental Protocol: Synthesis Overview

The synthesis of 3-bromo-4-fluoro-benzyl alcohol can be achieved through the reduction of 3-bromo-4-fluoro-benzoic acid.^{[4][5]} A general experimental workflow is outlined below.

Synthesis Workflow



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Synthesis of 3-Bromo-4-fluorobenzyl Alcohol

A detailed protocol involves dissolving 3-bromo-4-fluoro-benzoic acid and chloroformic acid methyl ester in tetrahydrofuran.^[4] Triethylamine is then added, leading to the precipitation of

hydrochloride, which is subsequently filtered off.^[4] A solution of sodium borohydride in water is added to the filtrate, and the reaction is stirred for several hours.^{[4][5]} The final product is obtained after an aqueous workup, extraction with methylene chloride, drying of the organic phase, and removal of the solvent in vacuo, yielding 3-bromo-4-fluoro-benzyl alcohol as a colorless oil.^[4]

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